

A Technical Guide to the Commercial Sourcing and Verification of N-Ethylpropionamide

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Compound of Interest

Compound Name: *N-Ethylpropionamide*

Cat. No.: *B1205720*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the commercial landscape for **N-Ethylpropionamide** (CAS No: 5129-72-6), a chemical compound relevant to various research and development applications. It outlines key suppliers, available product specifications, and a procedural workflow for procurement and quality verification, ensuring the integrity of materials for scientific study.

Physicochemical Properties of N-Ethylpropionamide

N-Ethylpropionamide is a colorless liquid at room temperature.^{[1][2]} Its fundamental properties are summarized below, as reported by various suppliers.

Property	Value	Source
CAS Number	5129-72-6	[1] [2]
Molecular Formula	C5H11NO	[1] [2]
Molecular Weight	101.15 g/mol	[1] [2]
Physical State	Liquid (at 20°C)	[1] [2]
Purity (Typical)	>99.0% (GC)	[1] [2] [3] [4] [5]
Appearance	Colorless to Almost Colorless Liquid	[1] [6]
Specific Gravity	0.91	[1] [2]
Refractive Index	1.44	[1] [2]

Commercial Suppliers and Product Offerings

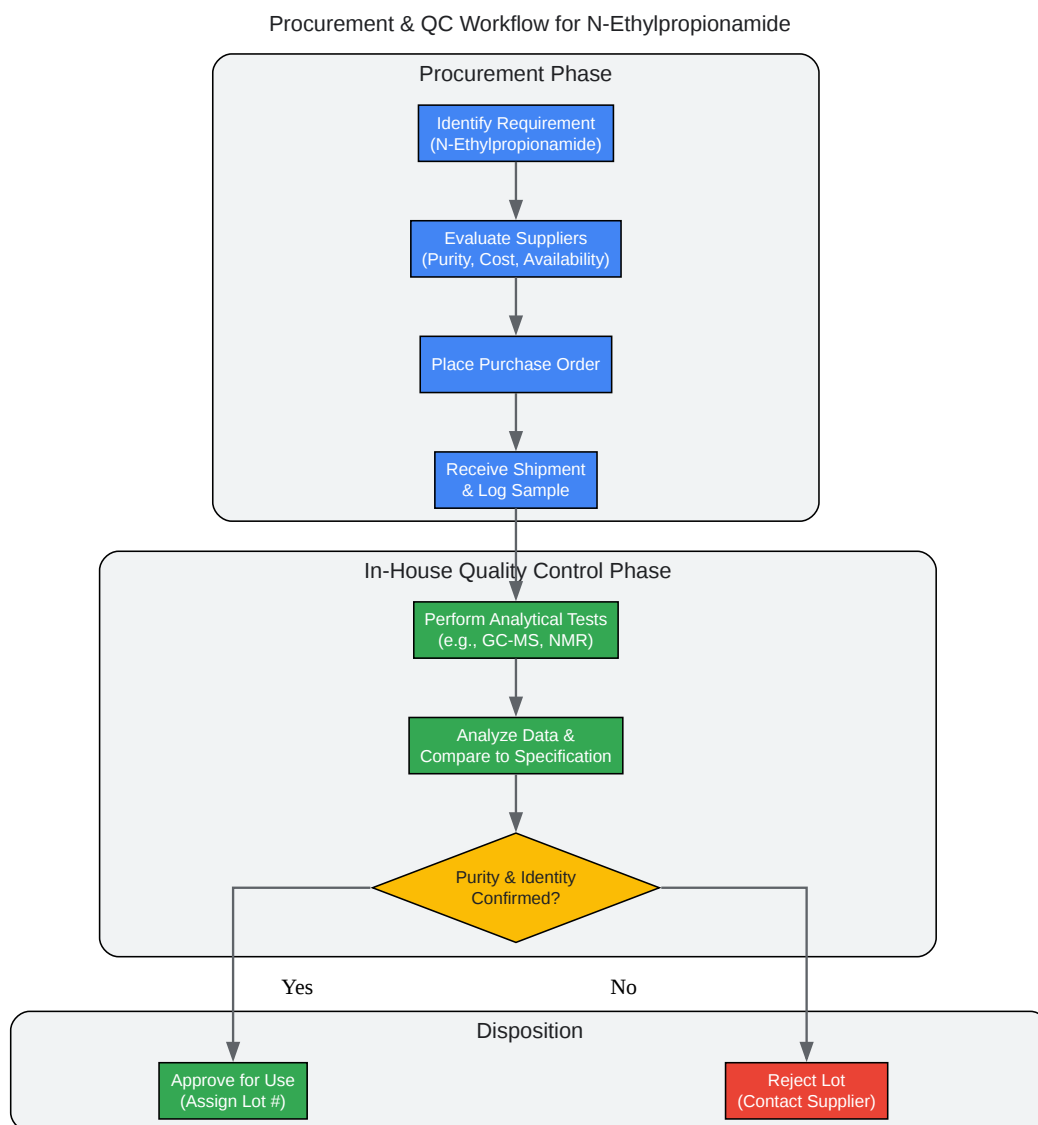
A variety of chemical suppliers offer **N-Ethylpropionamide** in research-grade quantities. Purity levels are most commonly determined by Gas Chromatography (GC).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) The following table summarizes offerings from several prominent international and domestic suppliers.

Please note that pricing and availability are subject to change and should be confirmed directly with the vendor.

Supplier	Purity Specification	Available Quantities
TCI (Tokyo Chemical Industry)	>99.0% (GC)	5g, 25g
AK Scientific, Inc.	Not specified	5g, 25g
American Custom Chemicals Corp.	99.00%	100g
Crysdot	97%	100g
J & K SCIENTIFIC LTD.	Not specified	Not specified
Meryer (Shanghai) Chemical Technology	Not specified	Not specified
Energy Chemical	Not specified	Not specified
Shanghai Macklin Biochemical Co., Ltd.	Not specified	Not specified
Shanghai Yuanye Bio-Technology Co.	Not specified	Not specified

Procurement and Verification Workflow

The process of acquiring and validating a chemical reagent for research is critical to ensure experimental reproducibility and accuracy. The workflow involves identifying a suitable supplier, procuring the compound, and performing in-house quality control checks to verify its identity and purity before use in experiments.



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